

Br-PEG4-THP: A Technical Guide to Safe Handling and Application

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Br-PEG4-THP*

Cat. No.: *B8236500*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety information and handling protocols for Bromo-PEG4-tetrahydropyran (**Br-PEG4-THP**), a bifunctional crosslinker increasingly utilized in the synthesis of Proteolysis Targeting Chimeras (PROTACs). Given the reactive nature of this compound, a thorough understanding of its properties and adherence to strict safety measures are paramount for laboratory personnel.

Chemical and Physical Properties

Br-PEG4-THP is a polyethylene glycol (PEG)-based linker containing a terminal bromide and a tetrahydropyran (THP) protecting group. The presence of the PEG chain enhances the solubility and pharmacokinetic properties of the resulting PROTAC molecule. The bromide serves as a reactive handle for nucleophilic substitution, while the THP group protects a hydroxyl functionality which can be deprotected for further conjugation.

Property	Value	Source
CAS Number	1803547-60-5	[1] [2] [3]
Molecular Formula	C13H25BrO5	
Molecular Weight	341.24 g/mol	
IUPAC Name	2-[2-[2-[2-(2-bromoethoxy)ethoxy]ethoxy]ethoxy]oxane	
Appearance	Not explicitly stated, likely a liquid or oil based on similar PEG compounds	
Solubility	Soluble in organic solvents such as Dimethyl Sulfoxide (DMSO), Dichloromethane (DCM), and Dimethylformamide (DMF)	

Hazard Identification and Safety Precautions

While a specific Safety Data Sheet (SDS) for **Br-PEG4-THP** is not readily available in the public domain, a hazard assessment can be made based on the functional groups present and data from structurally related molecules.

Potential Hazards:

- **Alkylation Agent:** The presence of a terminal bromide makes **Br-PEG4-THP** a potential alkylating agent. Alkylating agents are reactive compounds that can covalently modify biological macromolecules, including DNA, and should be handled as potentially mutagenic.
- **Skin and Eye Irritant:** Similar to other reactive organic compounds, direct contact with skin or eyes may cause irritation, redness, and pain.
- **Respiratory Tract Irritant:** Inhalation of vapors or aerosols may cause irritation to the respiratory system.

- **Flammability:** The tetrahydropyran (THP) component is a flammable liquid. While the overall flammability of **Br-PEG4-THP** is not documented, it should be handled away from ignition sources.

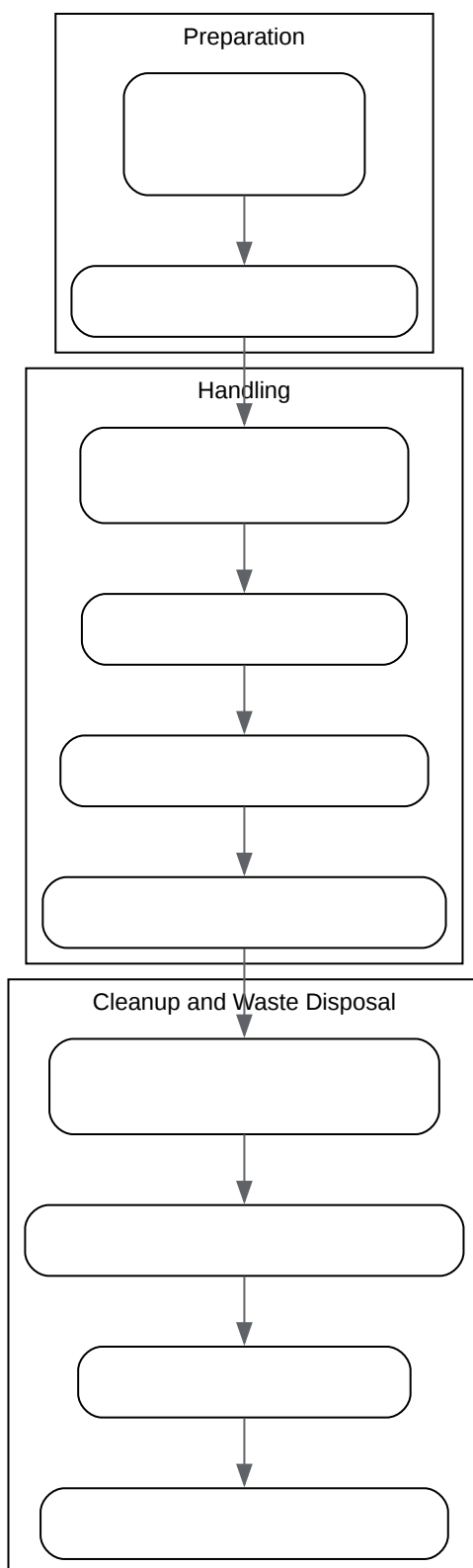
Recommended Safety Precautions:

- **Engineering Controls:** Work with **Br-PEG4-THP** should be conducted in a well-ventilated chemical fume hood.
- **Personal Protective Equipment (PPE):**
 - **Gloves:** Wear chemically resistant gloves (e.g., nitrile or neoprene).
 - **Eye Protection:** Use safety glasses with side shields or chemical splash goggles.
 - **Lab Coat:** A standard laboratory coat should be worn.
- **Handling:**
 - Avoid inhalation of vapors or aerosols.
 - Prevent contact with skin and eyes.
 - Keep away from heat, sparks, and open flames.
 - Use only non-sparking tools.
 - Take precautionary measures against static discharge.

Experimental Protocols: Safe Handling and Storage

General Handling Protocol

This protocol outlines the essential steps for safely handling **Br-PEG4-THP** in a laboratory setting.



[Click to download full resolution via product page](#)

Safe Handling Workflow for **Br-PEG4-THP**

Storage Protocol

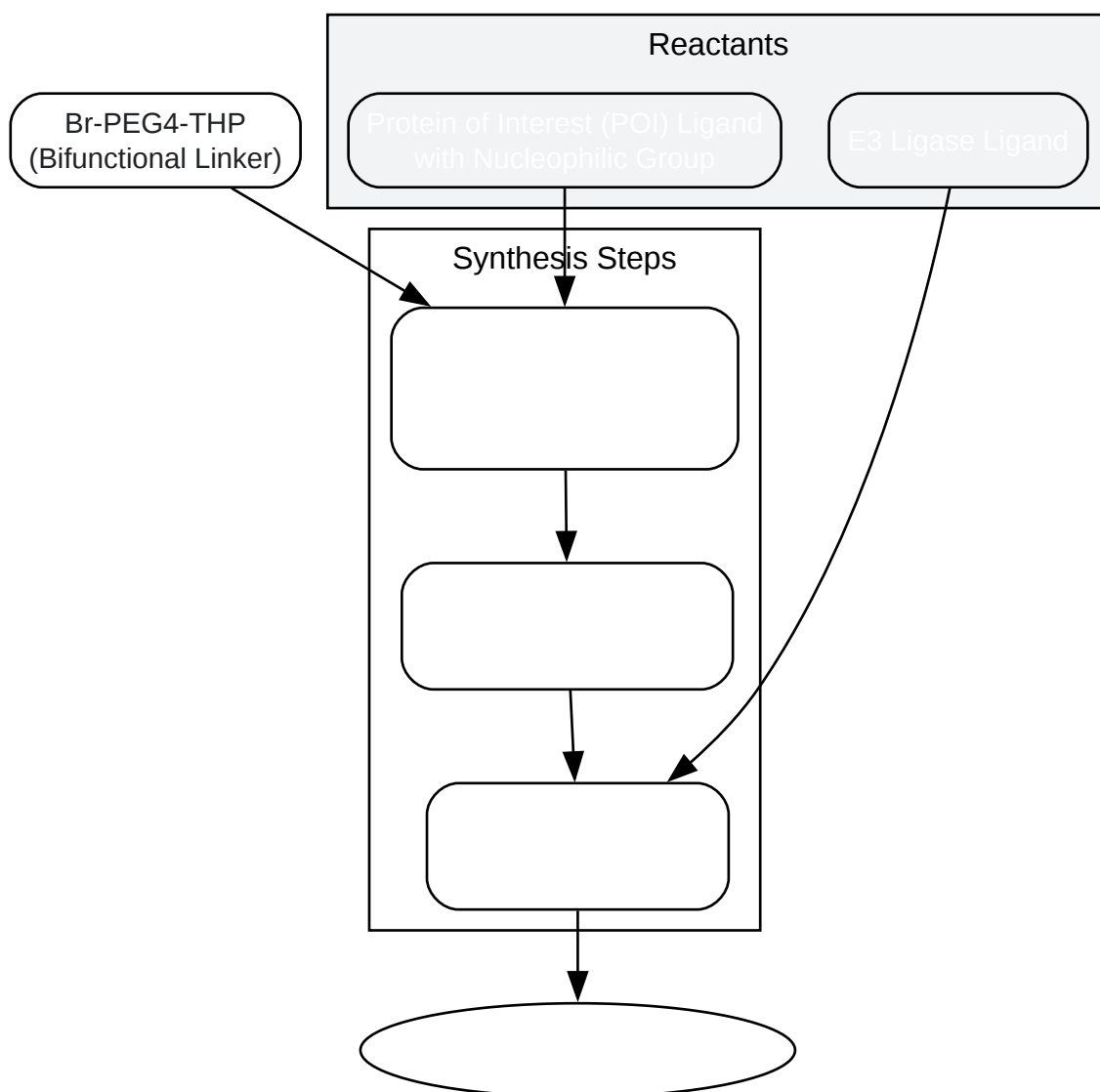
Proper storage is crucial to maintain the integrity of **Br-PEG4-THP** and prevent degradation.

- Temperature: Store at -20°C for long-term stability.
- Atmosphere: Store under an inert atmosphere (e.g., argon or nitrogen) to prevent moisture and oxygen-mediated degradation.
- Container: Keep the container tightly sealed.
- Light: Protect from light.

Application in PROTAC Synthesis

Br-PEG4-THP is a valuable tool in the development of PROTACs, which are heterobifunctional molecules that induce the degradation of a target protein of interest (POI). A PROTAC consists of a ligand for the POI and a ligand for an E3 ubiquitin ligase, connected by a linker. **Br-PEG4-THP** serves as a component of this linker.

The following diagram illustrates the general role of a bifunctional linker like **Br-PEG4-THP** in the formation of a PROTAC.



[Click to download full resolution via product page](#)

Role of **Br-PEG4-THP** in PROTAC Synthesis

First Aid Measures

In the event of exposure to **Br-PEG4-THP**, the following first aid measures should be taken immediately:

- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek medical attention.

- Skin Contact: Remove contaminated clothing and wash the affected area thoroughly with soap and water for at least 15 minutes. Seek medical attention if irritation persists.
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- Ingestion: Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Spill and Disposal Procedures

- Spill: In case of a spill, evacuate the area. Wear appropriate PPE, including respiratory protection. Absorb the spill with an inert material (e.g., vermiculite, sand) and place it in a sealed container for disposal.
- Disposal: Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations. Do not allow the material to enter drains or waterways.

This guide is intended to provide a framework for the safe handling of **Br-PEG4-THP**. It is essential for all users to consult with their institution's Environmental Health and Safety (EHS) department for specific guidelines and to review any available Safety Data Sheets for this or structurally similar compounds. Always perform a thorough risk assessment before beginning any new experimental work.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fluorochem.co.uk [fluorochem.co.uk]
- 2. SmallMolecules.com | Br-PEG4-THP (500 mg) from targetmol | SmallMolecules.com [smallmolecules.com]
- 3. parchem.com [parchem.com]

- To cite this document: BenchChem. [Br-PEG4-THP: A Technical Guide to Safe Handling and Application]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8236500#br-peg4-thp-safety-data-sheet-and-handling]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com